

Technical Guide to the Safe Handling of 2-Chloro-3-methylthiophene

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Compound of Interest

Compound Name: 2-Chloro-3-methylthiophene

Cat. No.: B080250

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Chloro-3-methylthiophene** (CAS No: 14345-97-2) is not readily available in public domains. This guide has been compiled using safety data from structurally analogous compounds, including 2-chlorothiophene, 2-chloro-5-methylthiophene, and other chlorinated thiophene derivatives. It is imperative to handle this chemical with extreme caution and to consult with a qualified safety professional before use. This document should be used as a supplementary resource to a comprehensive, substance-specific risk assessment.

Hazard Identification and Classification

Based on data from similar chlorinated and methylated thiophenes, **2-Chloro-3-methylthiophene** is anticipated to be a hazardous substance.^[1] It is likely classified as a flammable liquid that can cause significant skin, eye, and respiratory irritation.^{[2][3]} The Globally Harmonized System (GHS) classification, extrapolated from analogous compounds, is summarized below.

Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[2]	Warning	
Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage.[4] / H315: Causes skin irritation.[2]	Danger / Warning	corrosive, exclamation
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage.[4] / H319: Causes serious eye irritation.[3]	Danger / Warning	corrosive, exclamation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][3]	Warning	exclamation

Physical and Chemical Properties

Quantitative data for **2-Chloro-3-methylthiophene** is limited. The properties of 2-chlorothiophene are provided below for estimation purposes.

Table 2: Physical and Chemical Properties of 2-Chlorothiophene (Analogue)

Property	Value
Molecular Formula	C ₅ H ₅ CIS ^[5]
Appearance	Light brown liquid ^[6]
Odor	Stench ^[6]
Boiling Point	127 - 129 °C @ 760 mmHg ^[6]
Melting Point	-71.9 °C ^[6]
Flash Point	22 °C (71.6 °F) ^[6]
Specific Gravity	1.280 g/cm ³ ^[6]
Vapor Pressure	10.66 hPa @ 20 °C ^[6]
Solubility	Insoluble in water ^[7]

Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize risk.

Safe Handling

- Ventilation: All work must be conducted in a certified chemical fume hood to prevent inhalation of vapors.^[1]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. ^[8] Use only non-sparking tools and explosion-proof electrical equipment.^{[6][8]}
- Static Discharge: To prevent ignition from static electricity, all metal parts of equipment must be grounded.^[8]
- Personal Contact: Avoid all contact with skin, eyes, and clothing.^[1] Do not breathe vapors or mists.^[9] Wash hands thoroughly after handling.^[10]

Storage Conditions

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][8]
Some analogous compounds recommend storage in a freezer under an inert gas.[4]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[3][8]
- Security: Containers should be stored in a locked area.[4][10]

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling this substance.

Table 3: Recommended Personal Protective Equipment

Body Part	PPE Specification	Rationale and Remarks
Hands	Chemical-resistant gloves (Butyl rubber or Viton® recommended).[1]	Halogenated hydrocarbons can degrade standard nitrile gloves. Always inspect gloves before use and replace immediately if contamination is suspected.[1]
Eyes/Face	Chemical safety goggles and/or a full-face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166 to protect against splashes.[6]
Body	Flame-retardant lab coat and a chemical-resistant apron.[1]	Provides a barrier against splashes and potential ignition. Clothing should be promptly removed if contaminated.[11]
Respiratory	A NIOSH/MSHA approved respirator may be required if ventilation is inadequate or if exposure limits are exceeded. [6][9]	Use should be based on a formal risk assessment and comply with OSHA 29 CFR 1910.134.
Footwear	Closed-toe, chemical-resistant shoes.[1]	Ensures protection from spills. [1]

First-Aid and Emergency Procedures

Immediate and appropriate action is crucial in the event of exposure. Always show the Safety Data Sheet of the analogous compound to medical personnel.[2][3]

Table 4: First-Aid Measures by Exposure Route

Exposure Route	First-Aid Protocol
Inhalation	<ol style="list-style-type: none">1. Remove the individual to fresh air immediately.[11]2. If breathing has stopped, perform artificial respiration.[11]3. If breathing is difficult, administer oxygen.[9]4. Seek immediate medical attention.[4]
Skin Contact	<ol style="list-style-type: none">1. Immediately take off all contaminated clothing.[4]2. Flush the skin with large amounts of soap and water for at least 15 minutes.[9][11]3. Seek immediate medical attention, especially if burns or irritation develop.[6]
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][11]2. Remove contact lenses if present and easy to do.[4]3. Seek immediate medical attention from an ophthalmologist.[2][4]
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[4]2. Rinse mouth thoroughly with water.[12]3. If the person is conscious, have them drink one or two glasses of water.[2]4. Seek immediate medical attention.[11]

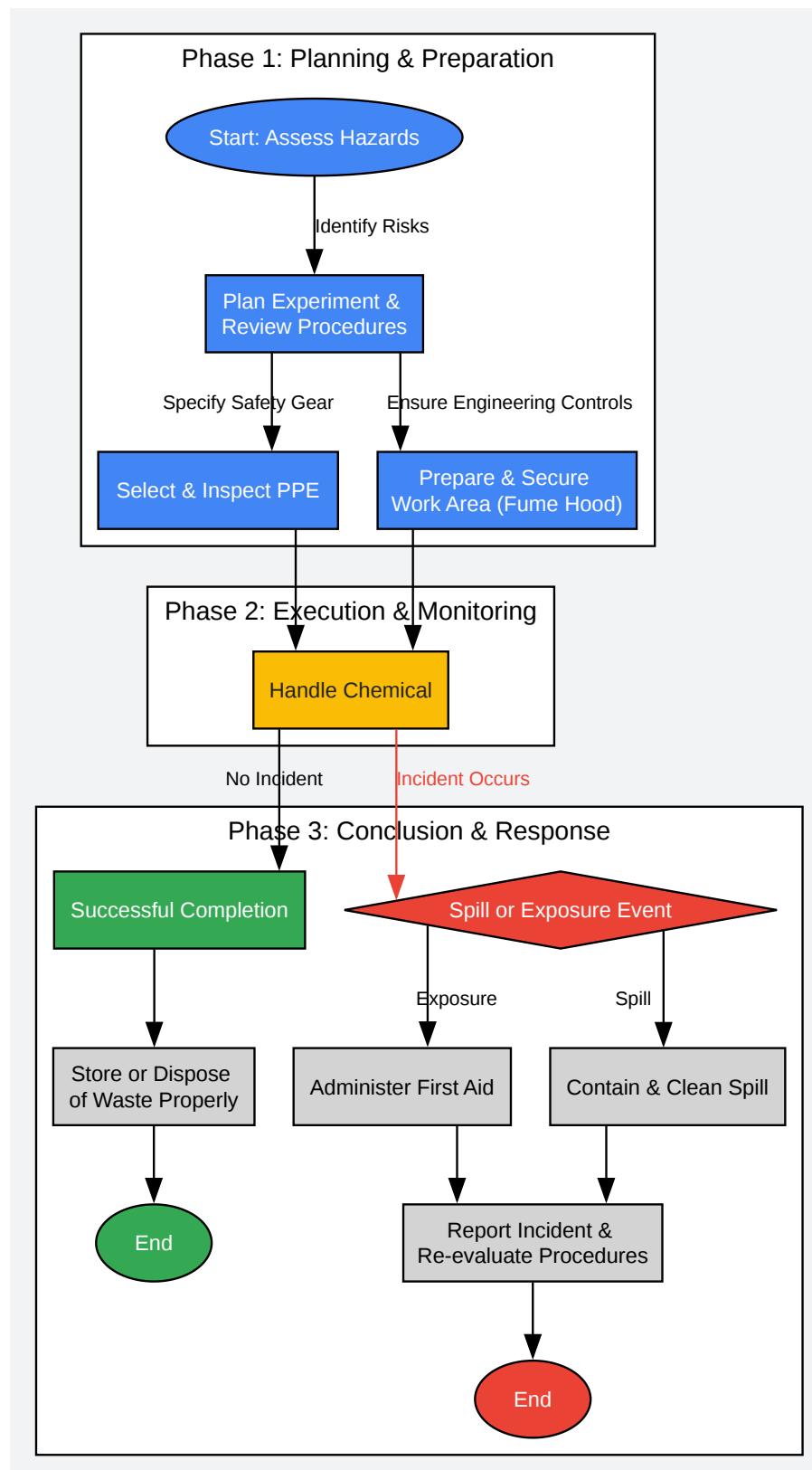
Spill and Fire-Fighting Measures

- Spill Response: Evacuate the area.[2] Wear full PPE.[13] Absorb the spill with an inert, non-combustible material (e.g., sand, Chemisorb®) and place it in a suitable, sealed container for disposal.[2] Prevent the product from entering drains.[2]

- Fire-Fighting: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[3]
[6] Water spray can be used to cool containers.[2] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Workflow for Safe Chemical Handling

The following diagram illustrates the logical workflow for handling **2-Chloro-3-methylthiophene**, from initial assessment to emergency response.

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Caption: Logical workflow for handling hazardous chemicals.

Disposal Considerations

Chemical waste must be handled as hazardous. Dispose of contents and containers in accordance with all federal, state, and local regulations.[\[10\]](#) This should be done through a licensed hazardous material disposal company.[\[3\]](#) Do not dispose of the material in sanitary sewers or landfills.[\[3\]](#)

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